

Essential Safety and Operational Protocols for Handling 1-Fluoro-2-iodoethane

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Compound of Interest

Compound Name: 1-Fluoro-2-iodoethane

Cat. No.: B1294473

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **1-Fluoro-2-iodoethane**.

This document provides critical safety and logistical information for the handling and disposal of **1-Fluoro-2-iodoethane**, a highly flammable and toxic halogenated hydrocarbon. Adherence to these protocols is essential to ensure personnel safety and regulatory compliance in a laboratory setting.

Immediate Safety and Hazard Information

1-Fluoro-2-iodoethane is a hazardous chemical that requires stringent safety measures. It is classified as toxic if swallowed, in contact with skin, or inhaled, and it can cause skin and serious eye irritation.[1][2] Furthermore, it is a highly flammable liquid and vapor.[3]

Quantitative Data Summary

| Property | Value | Source |
|-----------------------|--|--------|
| CAS Number | 762-51-6 | [4] |
| Molecular Formula | C2H4FI | [2][5] |
| Molecular Weight | 173.96 g/mol | [2] |
| Appearance | Colorless to light yellow clear liquid | |
| Boiling Point | 98-102 °C | [5][6] |
| Flash Point | 16.2 °C | [5][6] |
| Density | 2.136 g/cm ³ at 25 °C | [5][6] |
| Storage | Store at 2-8°C in a well-ventilated place. Keep container tightly closed.[4] | |
| GHS Hazard Statements | H225: Highly flammable liquid and vapor H301: Toxic if swallowed H311: Toxic in contact with skin H331: Toxic if inhaled H315: Causes skin irritation H319: Causes serious eye irritation | [1][2] |

Operational Plan: Step-by-Step Handling Procedures

All handling of **1-Fluoro-2-iodoethane** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[7]

1. Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure. The following PPE is mandatory when handling **1-Fluoro-2-iodoethane**:

- **Hand Protection:** Chemical-resistant gloves are required. Given the nature of halogenated hydrocarbons, neoprene or nitrile gloves are recommended. Always inspect gloves for tears or punctures before use.[8]
- **Eye Protection:** Chemical safety goggles and a face shield are necessary to protect against splashes.[9][10]
- **Body Protection:** A flame-resistant lab coat and closed-toe, chemical-resistant shoes are required.[10] For tasks with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- **Respiratory Protection:** If there is a risk of inhalation despite working in a fume hood, a NIOSH-certified respirator with an organic vapor cartridge is necessary.[11]

2. Engineering Controls

- **Fume Hood:** Always handle **1-Fluoro-2-iodoethane** inside a properly functioning chemical fume hood.[7]
- **Ventilation:** Ensure the laboratory is well-ventilated.[1]
- **Safety Shower and Eyewash Station:** An accessible and operational safety shower and eyewash station are critical in case of accidental exposure.[12]

3. Handling Protocol

- **Avoid Ignition Sources:** Keep the chemical away from heat, sparks, open flames, and hot surfaces. Use only non-sparking tools.[3]
- **Grounding:** Ground and bond containers when transferring the material to prevent static discharge.[3]
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[1]
- **Spill Management:** In case of a spill, evacuate the area and remove all ignition sources. Absorb the spill with inert material such as sand or vermiculite and place it in a labeled,

sealed container for disposal.[\[1\]](#)

Disposal Plan: Step-by-Step Waste Management

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation

- **1-Fluoro-2-iodoethane** is a halogenated organic compound and must be disposed of as hazardous waste.[\[7\]](#)
- Crucially, do not mix halogenated organic waste with non-halogenated waste streams.[\[7\]](#) This is to avoid complications and increased costs in the disposal process.

2. Waste Container

- Use a designated, clearly labeled, and leak-proof container for halogenated organic waste.[\[7\]](#)
- The container must have a secure screw-top cap to prevent the escape of vapors.[\[7\]](#)

3. Labeling

- The waste container must be labeled "Hazardous Waste" and "Halogenated Organic Waste."[\[7\]](#)
- List all chemical constituents and their approximate concentrations on the label.

4. Storage of Waste

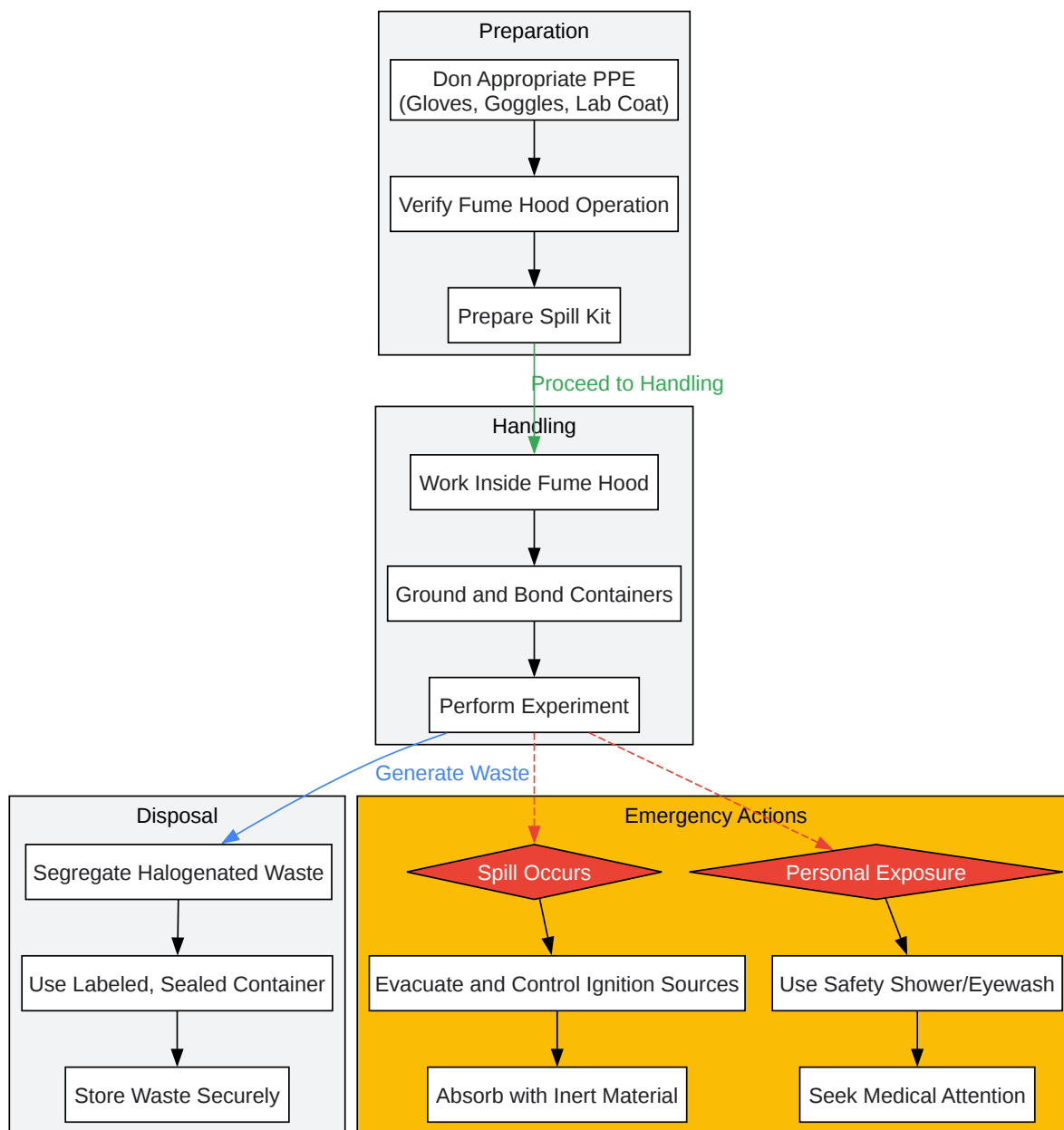
- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources, pending collection by a certified waste disposal company.

Emergency Procedures

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[3] Seek medical attention.
- In case of eye contact: Immediately flush the eyes with fresh running water for at least 15 minutes, holding the eyelids open.[1] Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[13]
- If swallowed: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[13]

Workflow for Handling and Disposal

Workflow for Handling and Disposal of 1-Fluoro-2-iodoethane



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Caption: Workflow for the safe handling and disposal of **1-Fluoro-2-iodoethane**.

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- To cite this document: BenchChem. [Essential Safety and Operational Protocols for Handling 1-Fluoro-2-iodoethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294473#personal-protective-equipment-for-handling-1-fluoro-2-iodoethane]

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